

Application Note: HPLC Method for Purity Determination of 4-(Methylamino)-3-nitrophenol

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Compound of Interest

Compound Name: 4-(Methylamino)-3-nitrophenol

Cat. No.: B185000

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-(Methylamino)-3-nitrophenol is a chemical intermediate used in the synthesis of various organic molecules, including pharmaceuticals and dyes. Ensuring the purity of this compound is critical for the quality and safety of the final products. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for determining the purity of chemical substances and identifying any related impurities.^[1]

This application note details a stability-indicating reversed-phase HPLC (RP-HPLC) method for the quantitative determination of **4-(Methylamino)-3-nitrophenol** purity. The method is designed to separate the main component from its potential process-related impurities and degradation products.

Experimental Protocol

Materials and Reagents

- Reference Standard: **4-(Methylamino)-3-nitrophenol** (Purity \geq 99.5%)
- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Water (HPLC grade or Milli-Q)
- Reagents: Formic acid (analytical grade)

- Sample: **4-(Methylamino)-3-nitrophenol** test sample

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV or Photodiode Array (PDA) detector is suitable for this method.

Table 1: HPLC Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1200 series or equivalent with UV/PDA detector
Column	C18, 250 mm x 4.6 mm, 5 µm particle size (e.g., Phenomenex Luna C18)[2][3]
Mobile Phase	A: 0.1% Formic acid in WaterB: Acetonitrile
Gradient Program	See Table 2
Flow Rate	1.0 mL/min[3]
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 280 nm
Run Time	30 minutes

Table 2: Mobile Phase Gradient Program

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0	90	10
20	10	90
25	10	90
26	90	10
30	90	10

Preparation of Solutions

- Diluent: A mixture of Water and Acetonitrile (50:50, v/v).
- Reference Standard Solution (100 µg/mL): Accurately weigh about 10 mg of **4-(Methylamino)-3-nitrophenol** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Sample Solution (100 µg/mL): Accurately weigh about 10 mg of the **4-(Methylamino)-3-nitrophenol** test sample and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.

Analytical Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject the diluent (blank) to ensure no interfering peaks are present.
- Inject the reference standard solution five times to check for system suitability.
- Inject the sample solution in duplicate.
- After all injections are complete, wash the column with a higher percentage of the organic phase (e.g., 90% Acetonitrile) for 30 minutes, followed by storage in an appropriate solvent mixture (e.g., Methanol/Water 80:20).

Data Presentation and System Suitability

The purity of the sample is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Table 3: System Suitability Requirements

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0 for the 4-(Methylamino)-3-nitrophenol peak
Theoretical Plates (N)	≥ 2000 for the 4-(Methylamino)-3-nitrophenol peak
% RSD of Peak Areas	≤ 2.0% for five replicate injections of the standard

Table 4: Example Purity Calculation

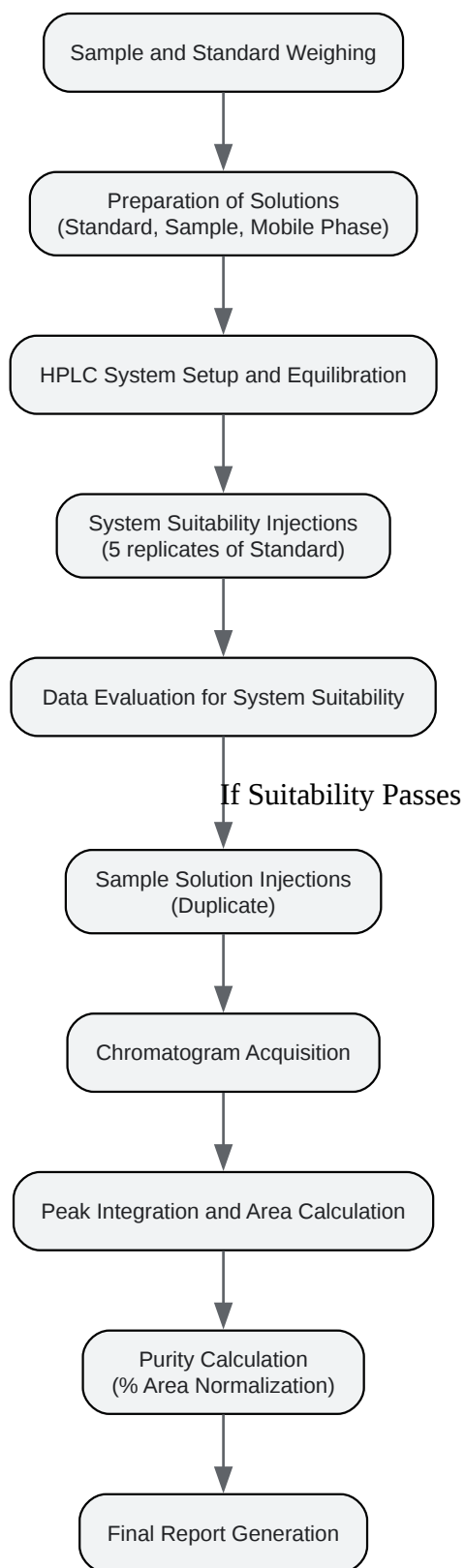
Peak Name	Retention Time (min)	Peak Area	Area %
Impurity 1	5.8	15,000	0.15
4-(Methylamino)-3-nitrophenol	12.5	9,950,000	99.50
Impurity 2	18.2	35,000	0.35
Total	10,000,000	100.00	

Calculation:

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of all Peaks}) \times 100$$

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the HPLC purity determination of **4-(Methylamino)-3-nitrophenol**.



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Caption: Experimental workflow for HPLC purity analysis.

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